

A Comparative Analysis of V-O Bond Distances in Dioxovanadium(V) Complexes

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Compound of Interest

Compound Name: *dioxovanadium*

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Understanding V-O Bond Lengths in **Dioxovanadium(V)** Complexes and Their Influencing Factors.

Dioxovanadium(V) complexes are a class of coordination compounds that have garnered significant interest due to their diverse applications, including their potential as insulin-mimetic agents. A key structural parameter in these complexes is the vanadium-oxygen (V-O) bond distance, particularly the short V=O double bonds of the cis-[VO₂]⁺ core. These bond lengths are not fixed; they are influenced by a variety of factors including the nature of the coordinating ligands, the overall geometry of the complex, and intermolecular interactions. This guide provides a comparative analysis of V=O bond distances in a series of **dioxovanadium(V)** complexes, supported by experimental data from X-ray crystallography, to aid researchers in understanding these structure-property relationships.

Quantitative Comparison of V=O Bond Distances

The V=O bond distances in **dioxovanadium(V)** complexes typically fall within a narrow range, but subtle variations can provide insight into the electronic and steric environment of the vanadium center. The following tables summarize the experimentally determined V=O bond lengths for several **dioxovanadium(V)** complexes with different Schiff base ligands.

Table 1: V=O Bond Distances in **Dioxovanadium(V)** Complexes with Substituted Salicylaldehyde-based Schiff Base Ligands

Complex	Ligand Substituent	V=O Bond Distance 1 (Å)	V=O Bond Distance 2 (Å)	Reference
1	5-chloro	1.637(2)	1.620(2)	[1]
2	3,5-dichloro	1.644(3)	1.631(3)	[2]
3	5-nitro	1.649(2)	1.636(2)	[2]
4	3-bromo-5-chloro	1.642(4)	1.630(4)	[2]
5	4-diethylamino	1.638(6) (Molecule A)	1.654(5) (Molecule A)	[1]
1.609(6) (Molecule B)	1.595(6) (Molecule B)	[1]		

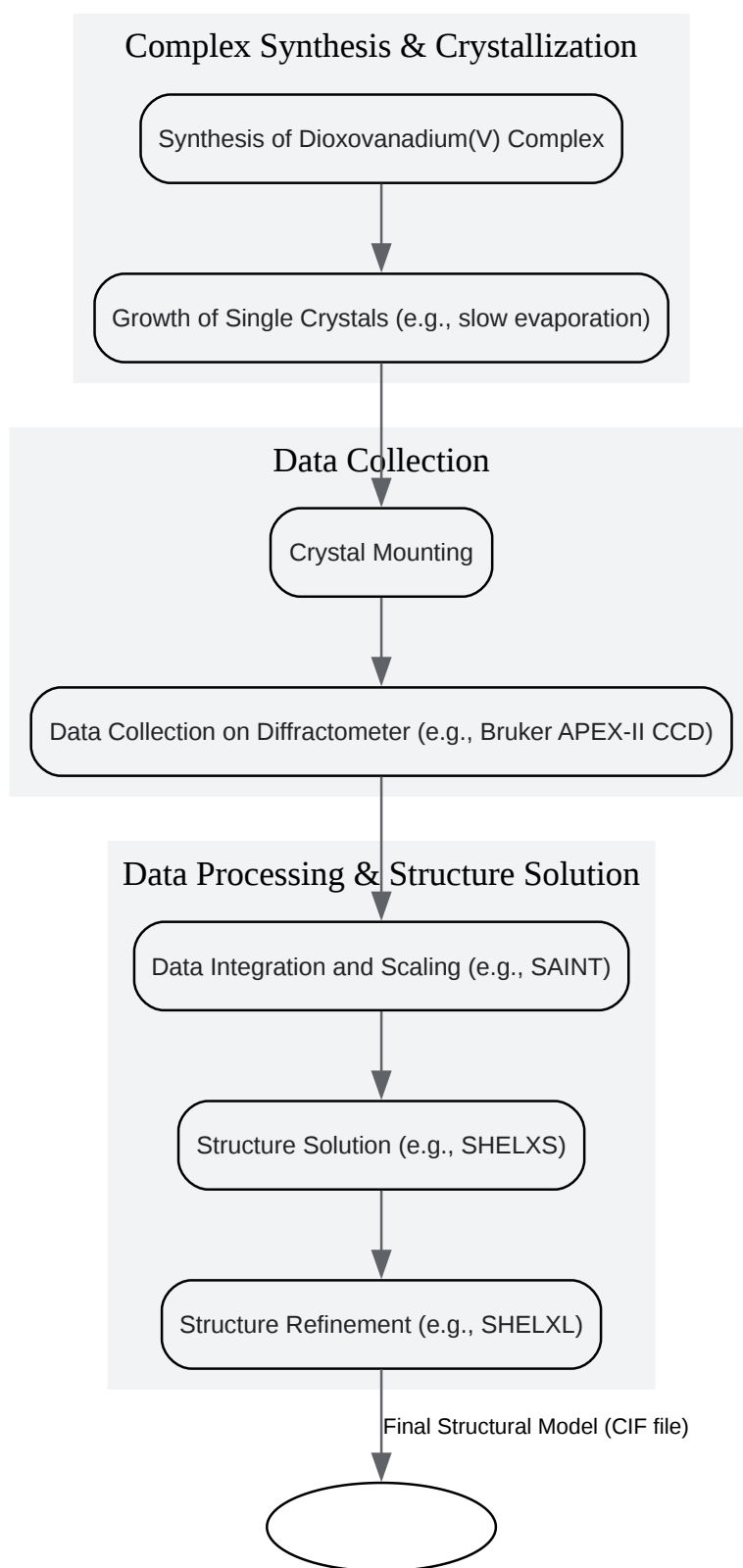
Table 2: Comparison of V-O and V-N Bond Distances in Selected **Dioxovanadium(V)** Complexes

Complex	V=O (Å)	V-O (phenoxo) (Å)	V-O (carboxylate) (Å)	V-N (imine) (Å)	Reference
[VO ₂ (L ¹)] ⁻	1.641(2), 1.633(2)	1.916(2)	1.987(2)	2.158(2)	[2]
[VO ₂ (L ²)] ⁻	1.644(3), 1.631(3)	1.905(3)	1.990(3)	2.174(3)	[2]
[VO ₂ (L ³)] ⁻	1.649(2), 1.636(2)	1.926(2)	1.987(2)	2.139(2)	[2]
[VO ₂ (L ⁴)] ⁻	1.642(4), 1.630(4)	1.915(4)	1.988(4)	2.164(4)	[2]
[VVO ₂ L1]	1.637(2), 1.620(2)	1.940(2)	-	2.072(2), 2.154(2)	[1]

Experimental Protocols

The primary technique for the precise determination of V-O bond distances is single-crystal X-ray diffraction. The general workflow for this method is outlined below.

General Experimental Workflow for Single-Crystal X-ray Diffraction



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Caption: General workflow for determining crystal structures.

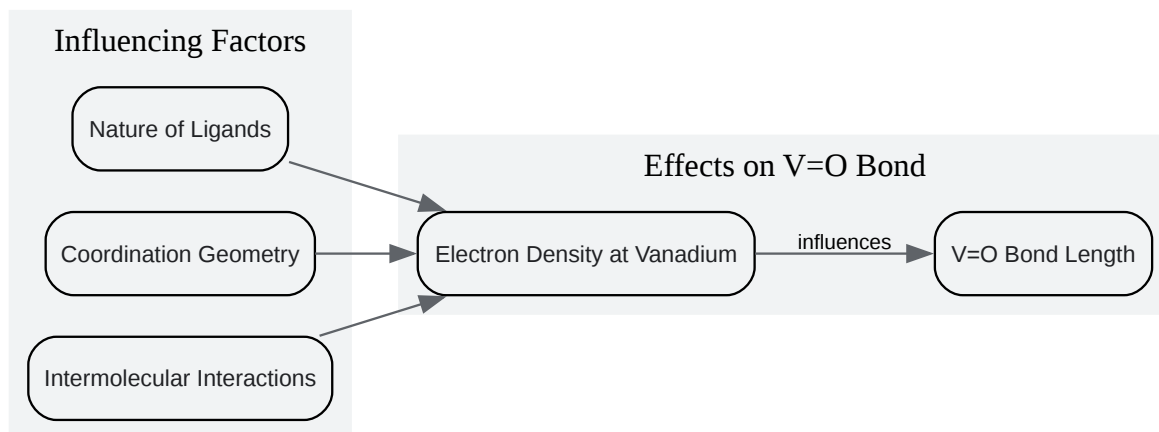
Detailed Methodologies:

The structural data presented in this guide were obtained through single-crystal X-ray diffraction analysis. A representative experimental procedure is as follows:

- **Crystal Growth:** Single crystals suitable for X-ray diffraction are typically grown by slow evaporation of a solution of the complex in an appropriate solvent (e.g., methanol).[1]
- **Data Collection:** A suitable crystal is mounted on a diffractometer (e.g., a Bruker APEX-II CCD area-detector diffractometer) equipped with a graphite-monochromated Mo K α radiation source ($\lambda = 0.71073 \text{ \AA}$). Data is collected at a controlled temperature, often around 100 K or 296 K, to minimize thermal vibrations.
- **Data Reduction and Structure Solution:** The collected diffraction data is processed using software packages such as SAINT for integration and scaling, and SADABS for absorption correction. The crystal structure is then solved using direct methods (e.g., with the SHELXS program) and refined by full-matrix least-squares on F^2 using programs like SHELXL.
- **Structural Refinement:** All non-hydrogen atoms are typically refined anisotropically. Hydrogen atoms are often placed in calculated positions and refined using a riding model. The final output is a crystallographic information file (CIF) containing the atomic coordinates, bond lengths, angles, and other structural parameters.

Factors Influencing V=O Bond Distances

The length of the V=O bond in **dioxovanadium(V)** complexes is a sensitive indicator of the electronic environment around the vanadium center. Several factors can influence these bond distances, leading to the observed variations.



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Caption: Factors influencing V=O bond distances.

- **Nature of the Ligands:** The electron-donating or -withdrawing properties of the other ligands in the coordination sphere play a crucial role. More electron-donating ligands increase the electron density on the vanadium atom, which can lead to a slight lengthening of the V=O bonds due to increased electron-electron repulsion in the V=O π -system. Conversely, electron-withdrawing groups can lead to a shortening of the V=O bonds.
- **Coordination Geometry:** The overall geometry of the complex (e.g., distorted square pyramidal, trigonal bipyramidal) influences the orbital overlap and bond angles, which in turn affects the V=O bond lengths. In six-coordinate **dioxovanadium(V)** complexes, the bonds trans to the oxo groups are typically longer than those in the cis position.[3][4]
- **Intermolecular Interactions:** Hydrogen bonding and other intermolecular interactions in the crystal lattice can also perturb the V=O bond lengths. For instance, hydrogen bonding to the oxo-ligands can weaken the V=O bond, resulting in a slight elongation.

In summary, the V-O bond distances in **dioxovanadium(V)** complexes are a valuable probe of the electronic and steric environment of the metal center. A thorough understanding of the factors that influence these bond lengths is essential for the rational design of new vanadium complexes with tailored properties for various applications, including drug development. The

data and methodologies presented here provide a foundation for researchers to further explore the rich coordination chemistry of vanadium.

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References

- 1. Synthesis, characterization and application of oxovanadium(iv) complexes with [NNO] donor ligands: X-ray structures of their corresponding dioxovana ... - RSC Advances (RSC Publishing) DOI:10.1039/D2RA01448C [pubs.rsc.org]
- 2. Ionic Dioxidovanadium(V) Complexes with Schiff-Base Ligands as Potential Insulin-Mimetic Agents—Substituent Effect on Structure and Stability - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Interaction of Vanadium Complexes with Proteins: Revisiting the Reported Structures in the Protein Data Bank (PDB) since 2015 - PMC [pmc.ncbi.nlm.nih.gov]
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